

Research Applications of CEREC in Restorative Dentistry: Application Notes and Protocols

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This document provides a detailed overview of the research applications of the Chairside Economical Restoration of Esthetic Ceramics (**CEREC**) system in restorative dentistry. It includes summaries of clinical performance data, detailed experimental protocols derived from published research, and visualizations of the **CEREC** workflow. The information is intended to guide researchers in designing studies utilizing this CAD/CAM technology.

Application Notes

The **CEREC** system has been a subject of extensive research since its introduction, with studies focusing on its clinical efficacy, longevity, and comparison to traditional restorative techniques.^[1] The technology enables the chairside fabrication of high-quality ceramic restorations, including inlays, onlays, crowns, and veneers, in a single patient visit.^{[2][3]}

Research applications of **CEREC** span various domains within restorative dentistry:

- **Long-term Clinical Performance:** Numerous longitudinal studies have evaluated the survival rates and clinical quality of **CEREC** restorations over extended periods, some extending up to 27 years.^[4] These studies provide valuable data on the durability of **CEREC** restorations and the materials used.
- **Material Science:** The **CEREC** system is compatible with a wide range of ceramic and composite blocks, facilitating research into the mechanical properties, wear characteristics, and biocompatibility of these materials.^{[5][6]} Studies have investigated materials like

feldspathic ceramics, lithium disilicate, and zirconia, evaluating their fracture resistance and clinical performance.[4][7][8]

- **Accuracy and Marginal Fit:** A significant body of research has focused on the accuracy of the **CEREC**'s intraoral scanners and the marginal and internal fit of the milled restorations.[9][10] These studies are crucial for understanding the clinical acceptability of CAD/CAM-fabricated restorations compared to those made with conventional laboratory techniques.[11]
- **Digital Workflow Efficiency:** Research has also explored the efficiency of the digital workflow, comparing the time required for digital impressions and chairside fabrication to the multi-appointment process of conventional laboratory-fabricated restorations.[11][12]
- **Implant Dentistry:** The applications of **CEREC** have expanded into implantology, where it is used for the design and fabrication of custom abutments and screw-retained crowns.[13] Research in this area focuses on the precision of fit and the clinical outcomes of implant-supported restorations fabricated with **CEREC**.

Data Presentation

The following tables summarize quantitative data from key clinical studies on the performance of **CEREC** restorations.

Table 1: Long-Term Survival Rates of **CEREC** Restorations

Study (Year)	Restoration Type	Follow-up Period (Years)	Survival Rate (%)
Otto & De Nisco (2002)[8]	Inlays and Onlays	10	90.4
Otto & Schneider (2008)[14][15]	Inlays and Onlays	17	88.7
Reiss (2006)[16]	Inlays and Onlays	10	85.7
Posselt & Kerschbaum (2003)[1]	Inlays and Onlays	9	95.5
Bindl & Mörmann (2005)[7]	Crowns	up to 4	95.4
Otto (Unpublished)[4]	Inlays and Onlays	27	87.5

Table 2: Reasons for Failure of **CEREC** Restorations in Long-Term Studies

Study (Year)	Ceramic Fracture (%)	Tooth Fracture (%)	Secondary Caries (%)	Endodontic Problems (%)
Otto & De Nisco (2002)[8]	53	20	20	7
Otto & Schneider (2008)[14][15]	62	14	19	5
Reiss (2006)[16]	Not specified	Not specified	Not specified	Not specified
Otto (Unpublished)[4]	65	13	18	4

Table 3: Marginal Gap of **CEREC** Restorations

Study (Year)	CEREC System	Restoration Type	Mean Marginal Gap (µm)
Mörmann & Schug (1997)[7]	CEREC 2	Inlays	Not specified
Estafan et al. (2003) [1]	CEREC II & III	Inlays	Not specified
Jedynakiewicz & Martin (2001)[2]	Not specified	Not specified	50
Posselt & Kerschbaum (2003)[1]	CEREC 1 & 2	Inlays and Onlays	236.3

Experimental Protocols

The following are generalized protocols for conducting research using the **CEREC** system, based on methodologies reported in the literature.

Protocol for Fabricating and Evaluating a Single All-Ceramic Crown

This protocol outlines the steps for preparing a tooth, designing, milling, and cementing a full-coverage crown using the **CEREC** system.

1. Tooth Preparation:

- Perform a standard tooth preparation for an all-ceramic crown with a circumferential shoulder or chamfer finishing line.
- Ensure adequate occlusal reduction (typically 1.5-2.0 mm) and axial reduction (typically 1.0-1.5 mm).
- Maintain a total occlusal convergence of 6-8 degrees.
- Finish the preparation with fine-grit diamond burs to create smooth surfaces.
- Achieve adequate hemostasis and retraction of the gingival tissues.

2. Digital Impression:

- Coat the prepared tooth, adjacent teeth, and opposing arch with a thin, uniform layer of anti-reflective powder if using an older generation scanner (e.g., **CEREC** Bluecam). Newer scanners like the Primescan may not require powder.
- Use the intraoral scanner (e.g., **CEREC** Primescan) to capture digital impressions of the prepared tooth, the entire dental arch, the opposing arch, and the patient's bite registration (buccal bite).
- The software will guide the scanning process to ensure all necessary data is captured.[17]

3. Restoration Design (CAD):

- The **CEREC** software will generate a virtual 3D model from the digital impressions.[18]
- Define the margin of the preparation on the virtual model. The software often provides an automatic margin detection tool that can be manually refined.
- The software will propose a crown design based on its biogeneric database, which uses the morphology of the adjacent and contralateral teeth.[19]
- Virtually articulate the models and adjust the crown's occlusion and interproximal contacts using the software's tools.
- Verify the material thickness to ensure it meets the manufacturer's recommendations for the selected ceramic block.

4. Restoration Milling (CAM):

- Select the appropriate ceramic block (e.g., VITA Mark II, Ivoclar e.max CAD) in the desired shade.
- Insert the block into the milling chamber of the **CEREC** milling unit (e.g., **CEREC** Primemill).
- The milling data is wirelessly transmitted from the design station to the milling unit.
- The milling process typically takes 6 to 15 minutes.

5. Post-Milling Processing and Finishing:

- Remove the milled crown from the block by cutting the sprue.
- Try in the crown on the prepared tooth to verify the fit, contacts, and occlusion. Make any necessary adjustments with fine diamond burs.
- Polish the adjusted surfaces with a ceramic polishing kit.
- For glass-ceramic materials (e.g., lithium disilicate), a crystallization firing step in a dental furnace (e.g., **CEREC** SpeedFire) is required to achieve the final strength and esthetic properties.[20]
- Optional: Characterize the crown with stains and glazes and perform a final glaze firing.

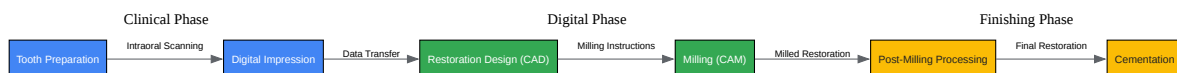
6. Cementation:

- Isolate the prepared tooth with a rubber dam.
- Clean and dry the preparation.
- Etch the internal surface of the ceramic restoration with hydrofluoric acid (follow manufacturer's instructions for time and concentration).
- Apply a silane coupling agent to the etched internal surface of the crown.
- Apply a dental adhesive to the internal surface of the crown and to the prepared tooth.
- Lute the crown with a resin cement (e.g., dual-cure composite resin cement).
- Remove excess cement before it fully sets.
- Light-cure all margins.
- Check the occlusion and make any final adjustments.

Mandatory Visualizations

CEREC Experimental Workflow

The following diagram illustrates the typical workflow for a research study involving the fabrication of a **CEREC** restoration.

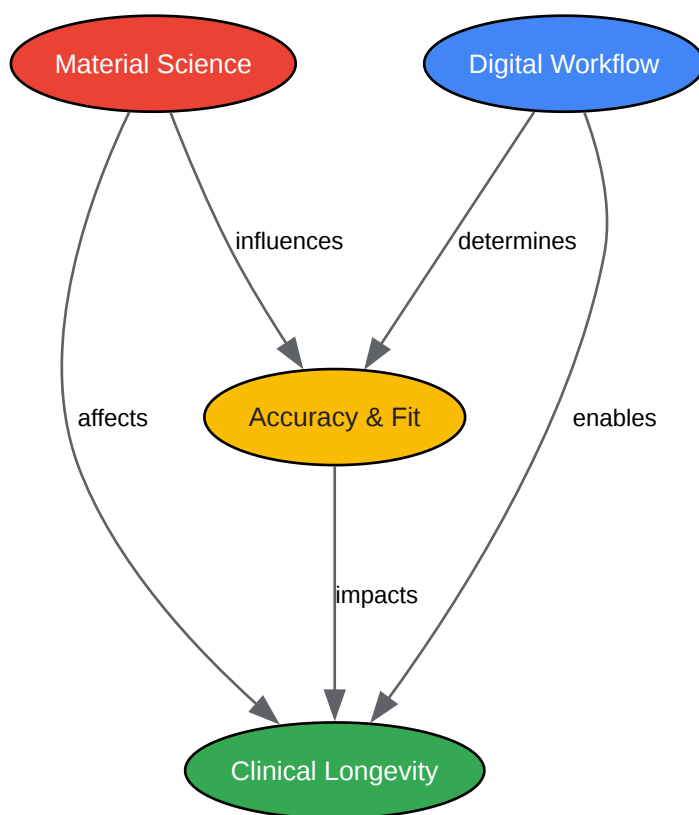


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Caption: General experimental workflow for **CEREC** restorations.

Logical Relationship of Key Research Areas

The following diagram illustrates the interconnectedness of the primary research areas concerning the **CEREC** system.



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Caption: Interrelationship of **CEREC** research domains.

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